

# Active Metabolites of Enavogliflozin: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Enavogliflozin*

Cat. No.: *B607307*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the active metabolites of **Enavogliflozin**, a selective sodium-glucose cotransporter 2 (SGLT2) inhibitor. The information presented herein is intended to support further research and development in the field of diabetes and metabolic diseases.

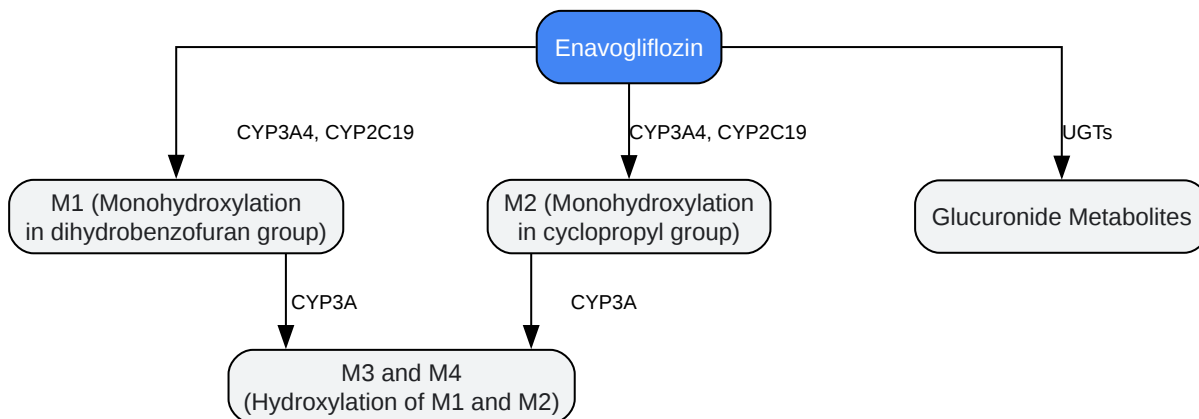
## Introduction to Enavogliflozin Metabolism

**Enavogliflozin** undergoes hepatic metabolism to produce several metabolites, with two primary active metabolites identified as M1 and M2.<sup>[1][2]</sup> These metabolites are formed through oxidative processes primarily mediated by the cytochrome P450 enzyme system.<sup>[1]</sup> Understanding the pharmacological activity and pharmacokinetic profiles of these metabolites is crucial for a complete assessment of the drug's efficacy and safety.

## Key Metabolites and Their Formation

The primary metabolic pathway for **Enavogliflozin** involves monohydroxylation, leading to the formation of M1 and M2.<sup>[1]</sup> Further oxidation of these primary metabolites can result in the formation of dihydroxylated metabolites, M3 and M4. Additionally, glucuronide conjugates have been identified in hepatocytes.<sup>[1]</sup>

### Metabolic Pathway of Enavogliflozin



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of **Enavogliflozin**.

## Quantitative Analysis of Metabolites

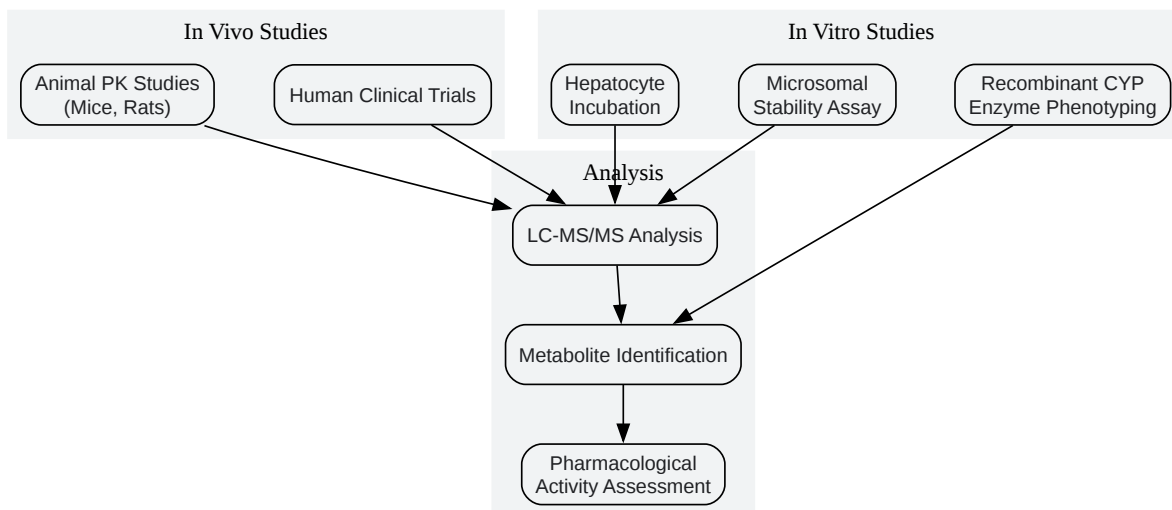
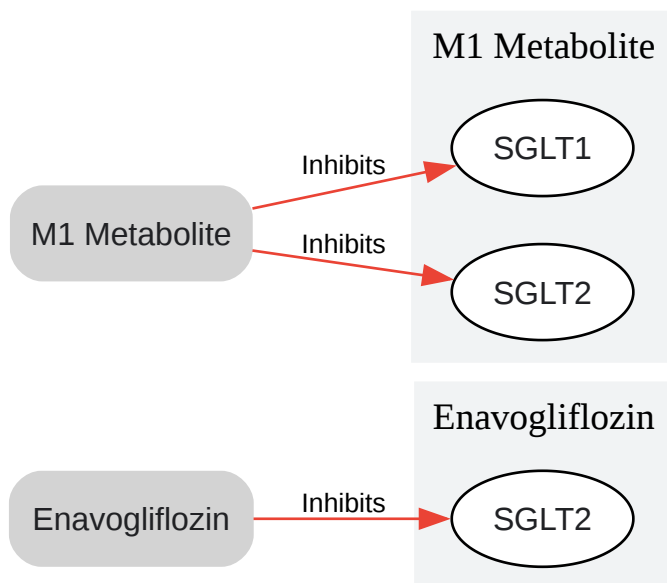
Pharmacokinetic studies have quantified the systemic exposure of the primary active metabolites, M1 and M2, relative to the parent drug, **Enavogliflozin**.

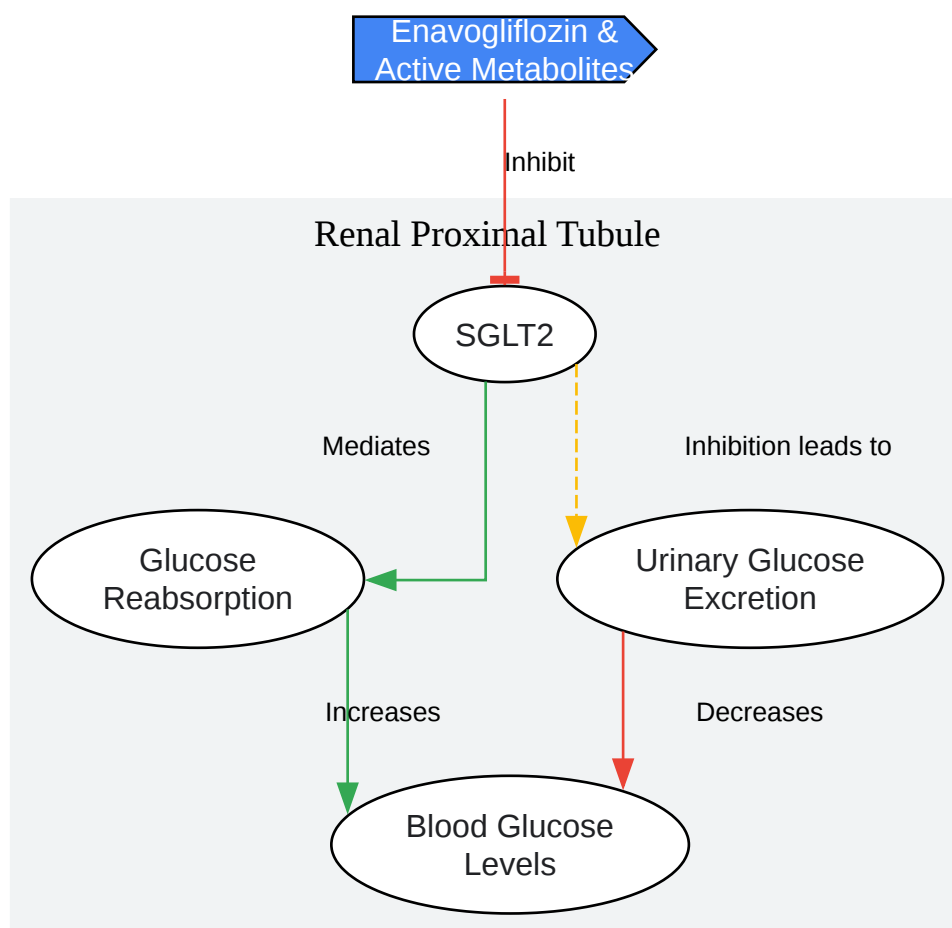
Metabolite	Relative Plasma Concentration to Enavogliflozin	Metabolic Ratio
M1	20-25% <sup>[1]</sup>	0.20-0.25 <sup>[2]</sup>
M2	1-6% <sup>[1]</sup>	Not Reported

## Pharmacological Activity of Metabolites

Recent findings suggest that the M1 metabolite of **Enavogliflozin** may exhibit a different pharmacological profile compared to the parent compound. A patent application indicates that M1 acts as a dual inhibitor of both SGLT1 and SGLT2, in contrast to **Enavogliflozin**, which is a selective SGLT2 inhibitor.<sup>[3]</sup> This dual inhibitory action could have implications for the overall glucose-lowering effect and the safety profile of **Enavogliflozin**.

## Inhibition Profile





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pharmacokinetics and Tissue Distribution of Enavogliflozin in Mice Using a Validated Liquid Chromatography–Tandem Mass Spectrometry Method [mdpi.com]
- 2. Physiologically Based Pharmacokinetic Modelling to Predict Pharmacokinetics of Enavogliflozin, a Sodium-Dependent Glucose Transporter 2 Inhibitor, in Humans - PMC [pmc.ncbi.nlm.nih.gov]

- 3. KR20240035374A - A pharmaceutical composition comprising a metabolite of enavogliflozin and use thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Active Metabolites of Enavogliflozin: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607307#investigating-the-active-metabolites-of-enavogliflozin]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)